

Application Note: Optimized Storage and Handling of Reconstituted Ticarcillin Sodium Aliquots

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Compound of Interest

Compound Name: Ticarcillin (sodium)

Cat. No.: B12420698

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Abstract

Ticarcillin sodium is a carboxypenicillin antibiotic widely used in microbiological research and drug development assays (e.g., MIC determination, plant tissue culture). However, its beta-lactam core renders it highly susceptible to hydrolysis in aqueous solution, a process accelerated by temperature, improper pH, and freeze-thaw cycles. This Application Note provides a scientifically rigorous protocol for the reconstitution, aliquoting, and long-term storage of ticarcillin sodium. Data indicates that while clinical stability is often capped at 72 hours (4°C), research-grade aliquots stored at -80°C can maintain functional potency for up to 6 months if specific buffering and handling protocols are strictly followed.

Introduction & Mechanism of Instability

The Hydrolysis Threat

The primary mechanism of ticarcillin degradation is the hydrolysis of the beta-lactam ring. In aqueous environments, nucleophilic attack (often by hydroxide ions or water molecules) opens this ring, converting the active antibiotic into penicilloic acid, which lacks antibacterial activity.[1]

This reaction follows pseudo-first-order kinetics and is heavily influenced by:

- Temperature: Degradation rates double (approximately) for every 10°C increase.
- pH: Ticarcillin is most stable between pH 6.0 and 7.0. Outside this range (pH < 5.5 or > 7.5), acid- or base-catalyzed hydrolysis accelerates rapidly.
- Concentration: Higher concentration stock solutions (e.g., 100 mg/mL) are generally more stable than dilute working solutions due to self-buffering effects, though they are prone to precipitation if frozen too slowly.

The "Aliquot" Imperative

Repeated freeze-thaw cycles cause the formation of ice crystals that can shift local pH within the cryo-concentrated liquid phase, catalyzing hydrolysis even in frozen states. Therefore, the Single-Use Aliquot System is the only validated method for maintaining long-term library integrity.

Protocol: Reconstitution and Aliquoting

Materials Required[2][3][4][5]

- Lyophilized Ticarcillin Sodium (USP/Research Grade).
- Solvent: Sterile Water for Injection (SWFI) or 0.9% Sodium Chloride (NS).
 - Note: Avoid Dextrose (D5W) for long-term frozen storage as it decreases stability.
- Filtration: 0.22 µm Polyethersulfone (PES) syringe filters (Low protein binding).
- Storage: Sterile, screw-cap cryovials (Polypropylene).

Step-by-Step Methodology

Step 1: Calculation & Weighing Calculate the mass required for a high-concentration stock solution (typically 100 mg/mL).

- Formula:

- Insight: Always account for the potency (usually ~800-900 µg/mg for sodium salts) listed on the CoA.

Step 2: Solubilization Add 2/3 of the calculated solvent volume to the powder. Vortex gently until fully dissolved. The solution should be clear and colorless to pale yellow.[2] Add remaining solvent to reach final volume.

- Critical Check: If the solution turns dark yellow or brown immediately, the powder has degraded; discard.

Step 3: Sterilization (Filtration) Pass the solution through a 0.22 µm PES filter into a sterile reservoir.

- Why PES? Cellulose acetate or nylon filters can bind antibiotics, reducing actual concentration.

Step 4: Aliquoting Dispense into cryovials in volumes appropriate for single experiments (e.g., 500 µL or 1 mL).

- Rule: Never store a volume > 10% of the total batch in a single tube unless intended for bulk usage.

Step 5: Flash Freezing Place aliquots immediately at -80°C.

- Optional: Flash freezing in liquid nitrogen before -80°C storage minimizes cryo-concentration damage, though direct -80°C placement is sufficient for general microbiology.

Storage Stability Data

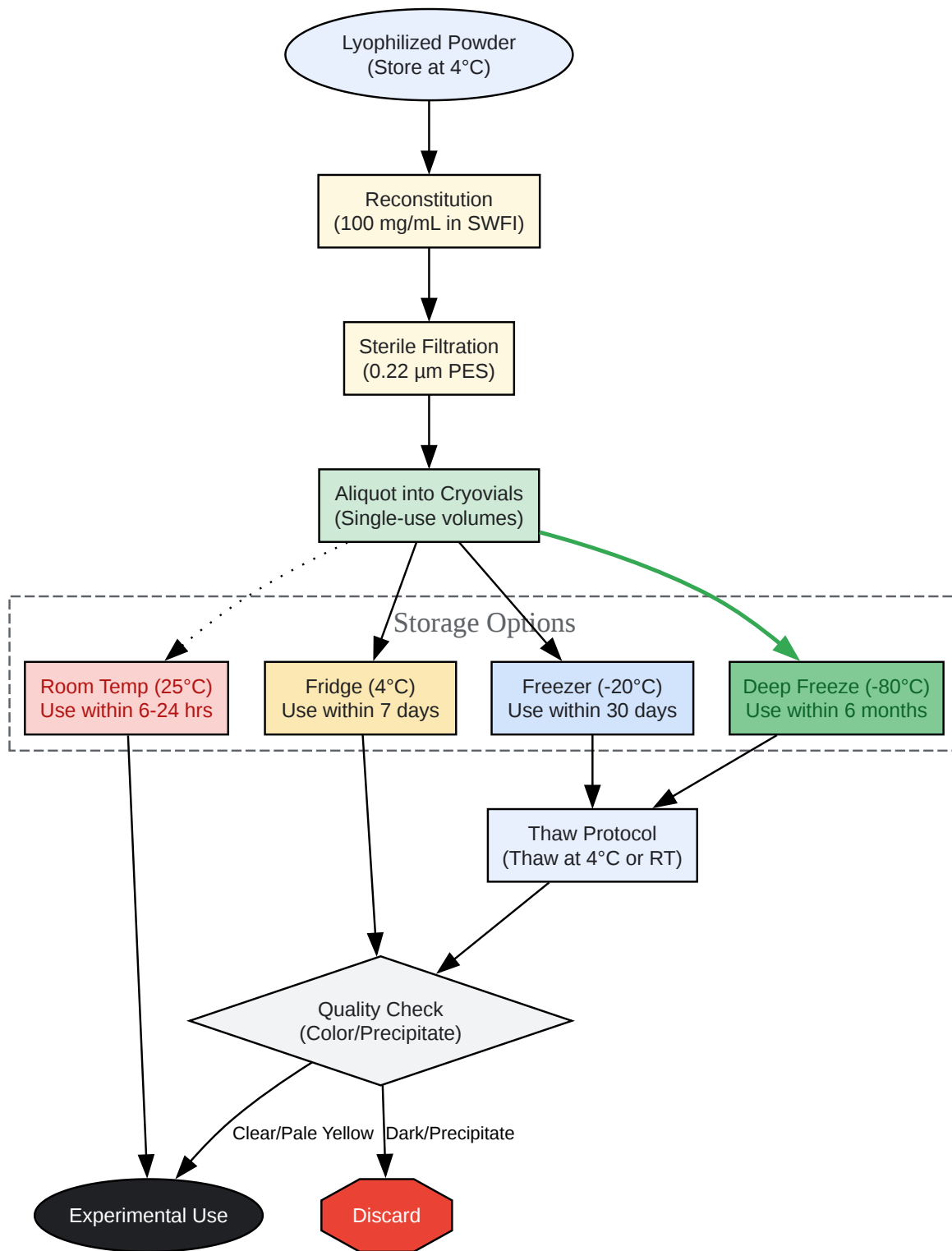
The following table synthesizes stability data for 100 mg/mL stock solutions.

| Storage Condition | Temperature | Stability Duration (Research)* | Clinical Guideline** | Notes |
|-------------------|---------------|--------------------------------|----------------------|---|
| Room Temp | 20°C - 25°C | < 24 Hours | 6 Hours | Rapid hydrolysis. Use immediately. |
| Refrigerated | 2°C - 8°C | 7 Days (90% potency) | 72 Hours | Suitable for short-term assays (e.g., week-long MIC). |
| Standard Freezer | -20°C | 30 Days | 30 Days | Slow degradation occurs. Not for long-term banking. |
| Deep Freeze | -70°C / -80°C | 3 - 6 Months | N/A | Gold Standard for research banking. |

*Research Stability defined as retention of >90% antimicrobial activity via HPLC or Bioassay.

**Clinical Guideline refers to FDA-approved labeling for Timentin (Ticarcillin/Clavulanate), which is stricter due to patient safety and Clavulanate instability.

Visualizing the Workflow



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Figure 1: Optimal workflow for Ticarcillin Sodium preparation and storage. The green path indicates the recommended protocol for long-term stability.

Quality Control & Validation

Before using a thawed aliquot for critical experiments (e.g., determining MICs for novel isolates), validate the aliquot using one of the following methods:

The "Color Check" (Rapid)

- Pass: Solution is clear, colorless, or pale yellow.[2]
- Fail: Solution is dark yellow, amber, or contains visible particulate matter. This indicates significant hydrolysis or polymerization.

Biological Validation (MIC Assay)

Run a control MIC assay using a standard reference strain (e.g., *Pseudomonas aeruginosa* ATCC 27853).

- Expected MIC: 8 - 32 µg/mL (Note: This range is for Ticarcillin alone; if using Timentin, ranges differ).
- If the MIC deviates by >1 log dilution (e.g., MIC > 64 µg/mL), the aliquot has lost potency.

Troubleshooting Guide

| Symptom | Probable Cause | Corrective Action |
|-----------------------------|--|---|
| Precipitation upon thawing | Cryo-concentration effects or "Salting out". | Thaw slowly at 4°C. Vortex vigorously. If precipitate remains, discard. |
| Amber color | Oxidation or Hydrolysis. | Check storage temp logs. Ensure pH of solvent was neutral. Discard. |
| Loss of efficacy in culture | Beta-lactamase contamination or degradation. | Ensure 0.22 µm filtration. Do not refreeze thawed aliquots. |

References

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